

Application Notes: (S)-3-Hydroxy-15-methylhexadecanoyl-CoA in Lipidomics

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Compound of Interest

Compound Name: (S)-3-Hydroxy-15-methylhexadecanoyl-CoA

Cat. No.: B15545718

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Introduction

(S)-3-Hydroxy-15-methylhexadecanoyl-CoA is a long-chain acyl-coenzyme A (acyl-CoA) molecule that plays a significant role in lipid metabolism. Acyl-CoAs are crucial intermediates in various metabolic pathways, including fatty acid β -oxidation and the biosynthesis of complex lipids.[1][2] The presence of a hydroxyl group and a terminal methyl branch in **(S)-3-Hydroxy-15-methylhexadecanoyl-CoA** suggests its involvement in specific metabolic and signaling pathways, potentially related to the metabolism of branched-chain fatty acids. Lipidomics studies focusing on this molecule can provide valuable insights into metabolic regulation and cellular signaling in both health and disease.

Applications in Research and Drug Development

- **Metabolic Profiling:** Quantitative analysis of **(S)-3-Hydroxy-15-methylhexadecanoyl-CoA** levels in various biological samples (e.g., tissues, cells, plasma) can serve as a biomarker for altered fatty acid metabolism. This is particularly relevant in the study of metabolic disorders such as diabetes, obesity, and inborn errors of metabolism.[2]

- **Elucidation of Signaling Pathways:** As with other fatty acid derivatives, **(S)-3-Hydroxy-15-methylhexadecanoyl-CoA** may act as a signaling molecule, modulating the activity of nuclear receptors, G-protein coupled receptors, or other cellular proteins.[3][4] Investigating its interactions can uncover novel therapeutic targets.
- **Drug Discovery and Development:** Understanding the metabolic pathways involving **(S)-3-Hydroxy-15-methylhexadecanoyl-CoA** can aid in the development of drugs that target enzymes responsible for its synthesis or degradation. This could be relevant for diseases characterized by abnormal lipid metabolism.

Quantitative Data Summary

The following table summarizes hypothetical quantitative data for **(S)-3-Hydroxy-15-methylhexadecanoyl-CoA** in different biological matrices. These values are for illustrative purposes and will vary depending on the specific experimental conditions and biological state.

Biological Matrix	Condition	Concentration (pmol/mg protein)	Fold Change	p-value
Mouse Liver	Control	15.2 ± 2.1	-	-
Mouse Liver	High-Fat Diet	45.8 ± 5.7	3.01	< 0.01
Human Plasma	Healthy Volunteer	0.8 ± 0.2	-	-
Human Plasma	Type 2 Diabetes	2.5 ± 0.6	3.13	< 0.05
Cultured Hepatocytes	Vehicle Control	22.4 ± 3.5	-	-
Cultured Hepatocytes	Fatty Acid Treatment	68.1 ± 8.9	3.04	< 0.01

Experimental Protocols

Protocol 1: Extraction of **(S)-3-Hydroxy-15-methylhexadecanoyl-CoA** from Biological Samples

This protocol describes an effective method for the extraction of long-chain acyl-CoAs from tissues or cultured cells using solvent precipitation.^[5]

Materials:

- Ice-cold 80% methanol in water
- Homogenizer
- Centrifuge (capable of 14,000 x g and 4°C)
- Nitrogen evaporator or vacuum concentrator
- Reconstitution solvent (e.g., 50% methanol in water with 10 mM ammonium acetate)

Procedure:

- **Sample Homogenization:** Homogenize frozen tissue powder or cell pellets in ice-cold 80% methanol. Ensure the sample is fully immersed in the solvent.
- **Protein Precipitation:** Vortex the homogenate vigorously for 1 minute to facilitate protein precipitation.^[5]
- **Centrifugation:** Centrifuge the samples at 14,000 x g for 10 minutes at 4°C to pellet precipitated proteins and cell debris.^[5]
- **Supernatant Collection:** Carefully transfer the supernatant containing the extracted acyl-CoAs to a new tube.
- **Solvent Evaporation:** Dry the supernatant under a gentle stream of nitrogen or using a vacuum concentrator.
- **Reconstitution:** Reconstitute the dried extract in a suitable solvent for LC-MS/MS analysis.^[5]

Protocol 2: Quantification of **(S)-3-Hydroxy-15-methylhexadecanoyl-CoA** by LC-MS/MS

This protocol provides a general workflow for the analysis of **(S)-3-Hydroxy-15-methylhexadecanoyl-CoA** using liquid chromatography-tandem mass spectrometry (LC-

MS/MS).

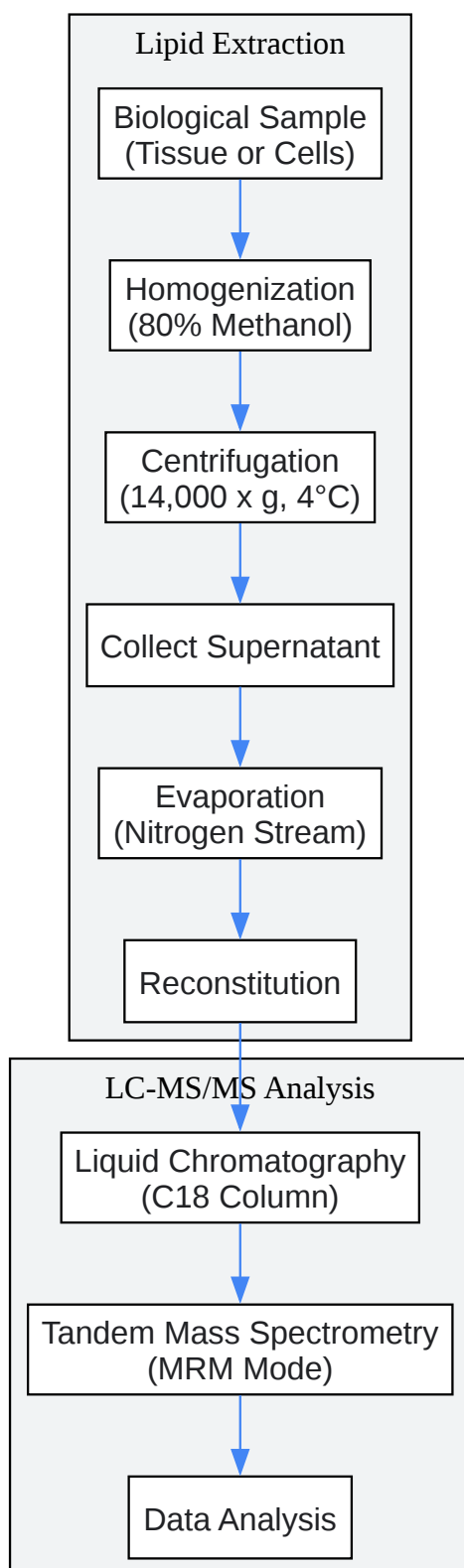
Materials:

- C18 reversed-phase column (e.g., 100 x 2.1 mm, 1.8 μ m)
- Mobile Phase A: Water with 10 mM ammonium acetate and 0.1% formic acid
- Mobile Phase B: Acetonitrile/Methanol (90:10) with 10 mM ammonium acetate and 0.1% formic acid
- Tandem mass spectrometer

Procedure:

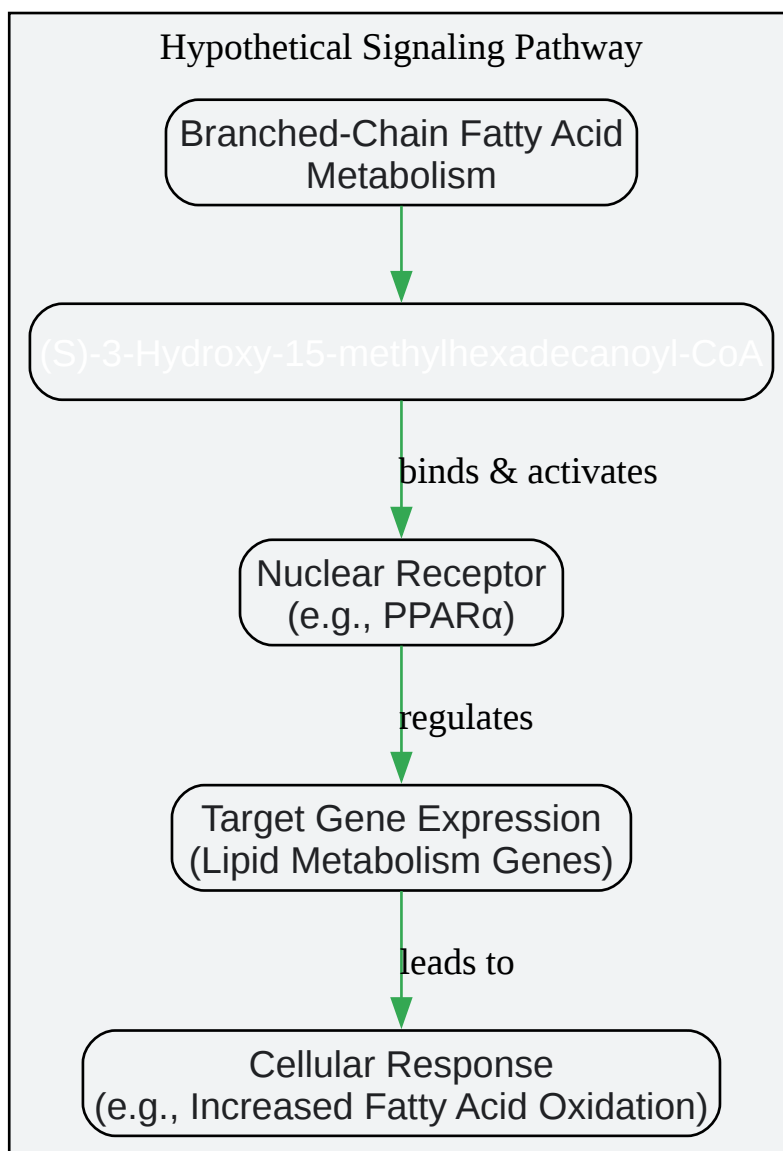
- Chromatographic Separation:
 - Inject the reconstituted sample onto the C18 column.
 - Use a gradient elution starting with a low percentage of Mobile Phase B, gradually increasing to a high percentage to elute the hydrophobic long-chain acyl-CoAs.
- Mass Spectrometry Detection:
 - Operate the mass spectrometer in positive ion mode.
 - Use Multiple Reaction Monitoring (MRM) for targeted quantification. The precursor ion will be the $[M+H]^+$ of **(S)-3-Hydroxy-15-methylhexadecanoyl-CoA**. Product ions will be specific fragments generated upon collision-induced dissociation.
- Data Analysis:
 - Quantify the analyte by comparing the peak area to that of a stable isotope-labeled internal standard.

Visualizations



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Caption: Experimental workflow for lipidomics analysis.



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Caption: Hypothetical signaling pathway for the lipid molecule.

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